

Technical Support Center: Optimizing Shear Conditions for Rheology Modifiers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: VAN GEL B

CAS No.: 12199-37-0

Cat. No.: B1172063

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This guide provides troubleshooting advice and frequently asked questions (FAQs) for optimizing the dispersion of VANZAN® (Xanthan Gum) and VAN GEL® (Magnesium Aluminum Silicate), common rheology modifiers used in pharmaceutical and cosmetic formulations. Proper dispersion is critical to achieving the desired viscosity, stability, and performance of the final product.

Section 1: VANZAN® (Xanthan Gum) Dispersion

VANZAN® is a high-purity xanthan gum that dissolves in water to form high-viscosity, pseudoplastic solutions. Achieving a lump-free dispersion is key to its functionality.

Troubleshooting Guide & FAQs

Q1: Why is my VANZAN® solution lumpy and not reaching the expected viscosity?

A1: This is a classic sign of improper dispersion, often called "fisheyes," where the outer layer of a powder particle hydrates before the inner core can be wetted.

- Cause 1: Slow Powder Addition. If the powder is added too slowly to the vortex of the liquid, particles can hydrate prematurely and agglomerate.
- Troubleshooting 1: Ensure rapid and uniform addition of VANZAN® powder into a well-formed vortex. The goal is to separate the particles as quickly as possible in the liquid medium.
- Cause 2: Insufficient Shear. Low-shear mixing may not provide enough energy to break apart agglomerates once they form.
- Troubleshooting 2: Use a high-shear mixer. For laboratory-scale batches, a rotor-stator homogenizer or a propeller mixer operating at high speed is recommended. For larger scales, consider equipment that provides significant mechanical energy.

Q2: How long should I mix the VANZAN® dispersion?

A2: Mixing time is crucial and depends on the shear rate and batch size.

- Initial High-Shear Phase: Mix at a high shear rate for 15-30 minutes to ensure all particles are fully dispersed and hydrated.
- Hydration Phase: After the initial high-shear mixing, reduce the mixer speed to a gentle agitation to allow the polymer chains to fully uncoil and build viscosity. This phase can take anywhere from 30 minutes to several hours. Full hydration and viscosity development can take up to 24 hours.

Q3: Can I add VANZAN® to a hot liquid?

A3: Yes, VANZAN® can be dispersed in both hot and cold water. Dispersing in hot water (up to 80°C) can sometimes speed up the hydration process. However, ensure the mixing equipment is appropriate for the temperature.

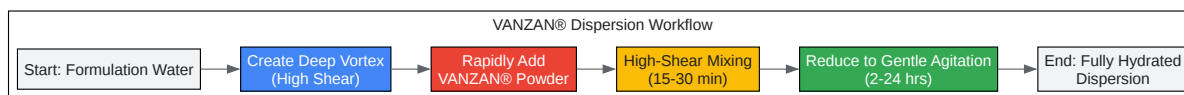
Quantitative Data: Shear and Concentration Effects

Parameter	Recommended Value	Expected Outcome
Mixer Type	High-Shear (e.g., Rotor-Stator)	Prevents "fisheyes" and agglomerates.
Shear Rate	1000 - 5000 rpm (Lab Scale)	Rapid particle separation and initial hydration.
Initial Mixing Time	15 - 30 minutes	Ensures complete powder dispersion.
VANZAN® Conc.	0.5% - 2.0% w/w	Typical range for achieving desired viscosity.
Hydration Time	2 - 24 hours	Full viscosity development.

Experimental Protocol: VANZAN® Dispersion

- **Preparation:** Add the desired amount of formulation water to a suitable vessel, leaving room for a vortex.
- **Vortex Formation:** Begin mixing the water at a high speed to create a deep vortex (approximately one-third the depth of the liquid).
- **Powder Addition:** Rapidly and evenly pour the VANZAN® powder into the shoulder of the vortex. Avoid dumping the powder in one spot.
- **High-Shear Mixing:** Continue mixing at high speed for 15-30 minutes to ensure the powder is fully dispersed.
- **Hydration:** Reduce the mixing speed to a gentle agitation to prevent air entrapment and allow the solution to build viscosity. Continue gentle mixing for at least 2 hours or until the desired viscosity is achieved.

Dispersion Workflow Diagram



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Caption: Workflow for optimal VANZAN® dispersion.

Section 2: VAN GEL® (Magnesium Aluminum Silicate) Dispersion

VAN GEL® is a smectite clay that hydrates in water to form thixotropic gels. The key to activating VAN GEL® is to apply sufficient shear to delaminate the clay platelets.

Troubleshooting Guide & FAQs

Q1: My VAN GEL® dispersion is gritty and has low viscosity. What went wrong?

A1: This indicates insufficient shear. VAN GEL® requires a significant amount of energy to separate its platelets and expose their surfaces for hydration.

- Cause: Using a low-shear mixer, like a simple paddle or magnetic stirrer, will not provide the necessary energy for delamination.
- Troubleshooting: A high-shear mixer is mandatory. For best results, use a rotor-stator homogenizer or a colloid mill. The goal is to subject the particles to intense mechanical force.

Q2: How does temperature affect VAN GEL® hydration?

A2: Hot water can significantly accelerate the hydration of VAN GEL®.

- Recommendation: Dispersing VAN GEL® in hot water (60-70°C) will reduce the required mixing time and energy. If the formulation allows, this is the preferred method.

Q3: Can I add other ingredients before the VAN GEL® is fully hydrated?

A3: It is highly recommended to hydrate VAN GEL® in water before adding other formulation components, especially electrolytes or polymers.

- Reason: Many ingredients can interfere with the hydration process by competing for water or altering the surface chemistry of the clay platelets, which can prevent proper delamination and viscosity build-up.

Quantitative Data: Shear and Temperature Effects

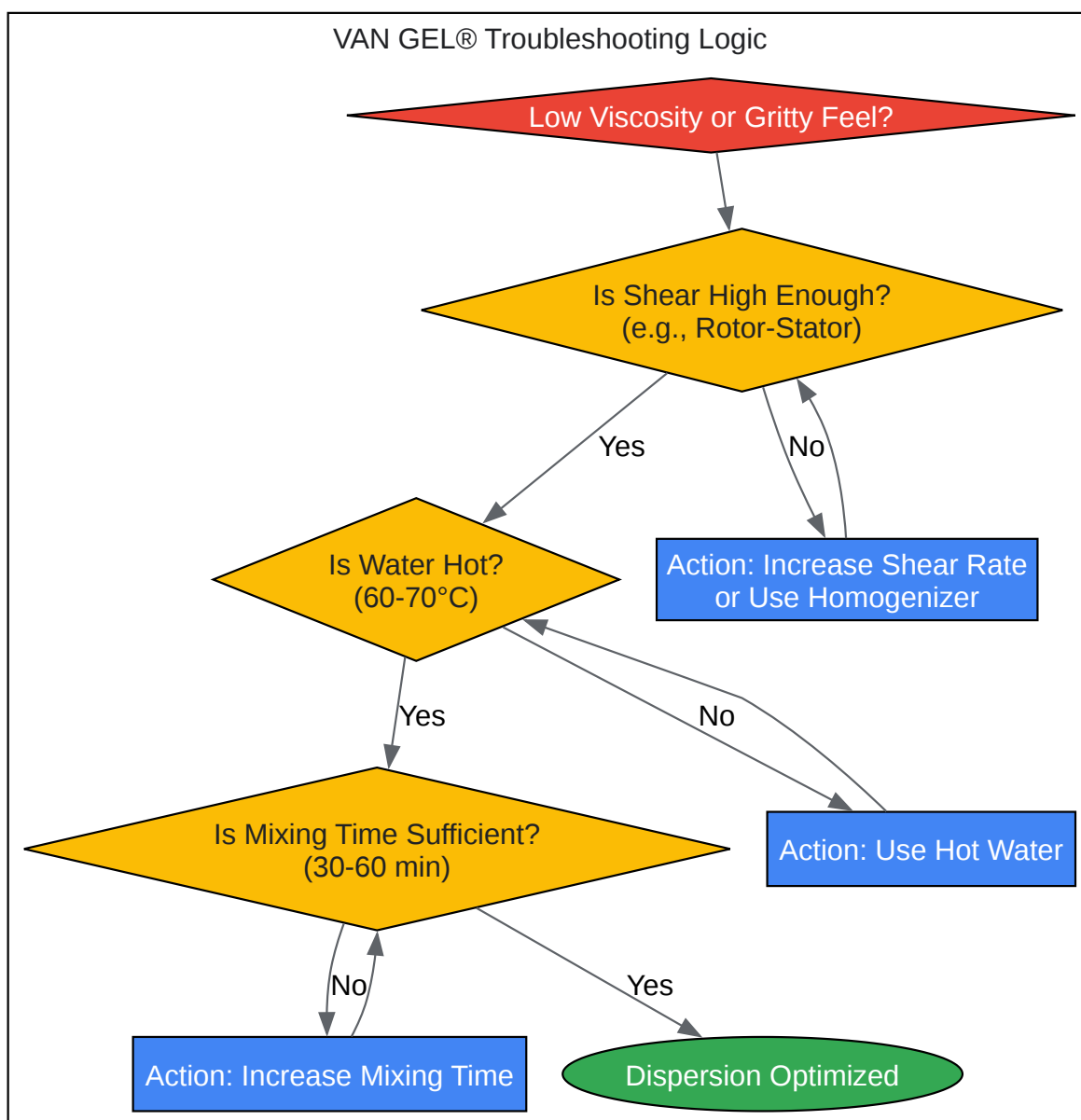
Parameter	Recommended Value	Expected Outcome
Mixer Type	High-Shear (Rotor-Stator, Colloid Mill)	Essential for platelet delamination.
Shear Rate	> 5000 rpm (Lab Scale)	Provides the energy needed for hydration.
Water Temperature	60 - 70°C	Accelerates hydration and reduces mixing time.
Mixing Time	30 - 60 minutes	Ensures full delamination and viscosity development.
VAN GEL® Conc.	1.0% - 5.0% w/w	Typical range for stable gel formation.

Experimental Protocol: VAN GEL® Dispersion

- Preparation: Heat the formulation water to 60-70°C in a vessel suitable for high-shear mixing.
- Vortex Formation: Begin mixing the hot water at a high speed to form a vortex.
- Powder Addition: Add the VAN GEL® powder to the vortex. Unlike xanthan gum, the addition rate is less critical, but it should be steady.
- High-Shear Mixing: Mix at the highest possible shear for at least 30-60 minutes. The dispersion will appear to thicken significantly as the clay hydrates.

- Cooling: Once fully hydrated, the dispersion can be cooled while under gentle agitation. Other formulation ingredients can be added after the VAN GEL® is fully dispersed and the mixture has cooled.

Troubleshooting Logic Diagram



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Caption: Decision tree for troubleshooting VAN GEL® dispersion.

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